

# N-Methylparoxetine: A Certified Reference Standard for Analytical Applications

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## Compound of Interest

Compound Name: *N-Methylparoxetine*

Cat. No.: B1679036

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## Application Note

### Introduction

**N-Methylparoxetine**, a key intermediate in the synthesis of the selective serotonin reuptake inhibitor (SSRI) Paroxetine, is also a significant process-related impurity that requires careful monitoring during drug manufacturing.[1][2] The purity and quality of Paroxetine active pharmaceutical ingredient (API) are critically dependent on the effective control of **N-Methylparoxetine** levels. To ensure accurate quantification and adherence to regulatory requirements, a highly characterized **N-Methylparoxetine** reference standard is essential for analytical method development, validation, and routine quality control testing.[3] This document provides detailed application notes and protocols for the use of **N-Methylparoxetine** as a reference standard in analytical chemistry.

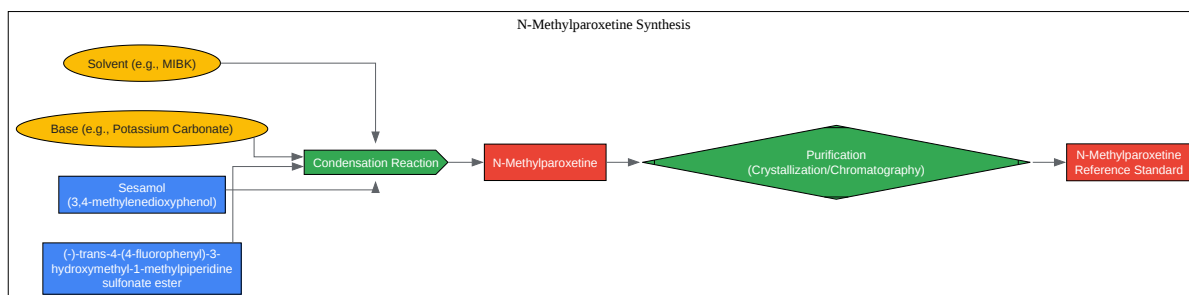
### Chemical and Physical Properties

**N-Methylparoxetine** is the N-methylated derivative of Paroxetine. Its chemical structure and properties are well-defined, making it suitable for use as a primary reference material.

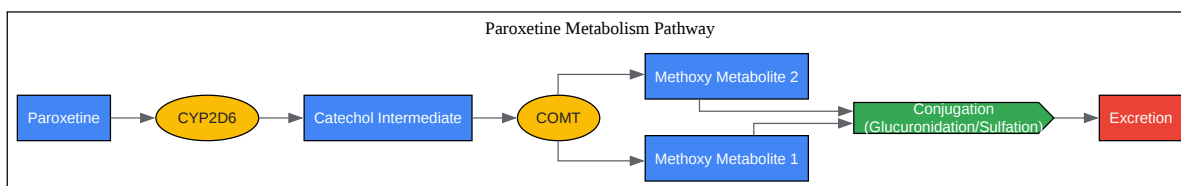
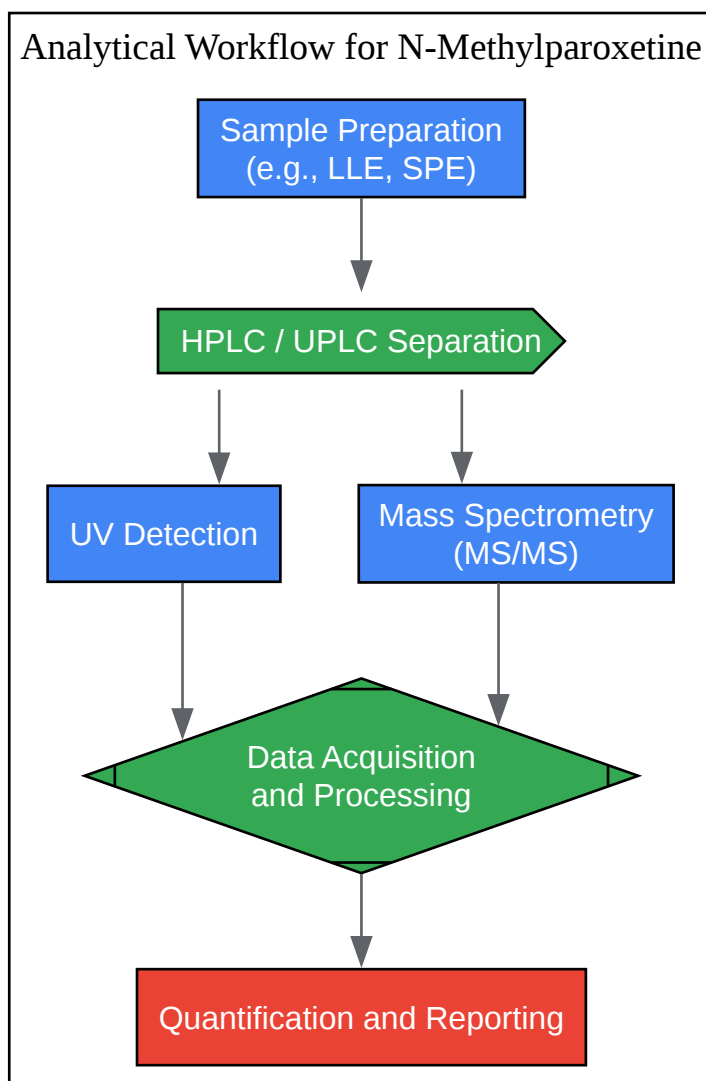
Property	Value	Reference
Chemical Name	(3S,4R)-3-((1,3-benzodioxol-5-yloxy)methyl)-4-(4-fluorophenyl)-1-methylpiperidine	[1]
CAS Number	110429-36-2	[4][5]
Molecular Formula	C <sub>20</sub> H <sub>22</sub> FNO <sub>3</sub>	[5]
Molecular Weight	343.39 g/mol	[5]
Appearance	White to off-white solid	
Solubility	Soluble in methanol, ethanol, acetonitrile, and dichloromethane	

## Synthesis and Purification

**N-Methylparoxetine** is typically synthesized as a key intermediate in the overall synthesis of Paroxetine. A common synthetic route involves the reaction of a sulfonate ester of (3S,4R)-4-(4-fluorophenyl)-3-hydroxymethyl-1-methylpiperidine with sesamol in the presence of a base.



## Analytical Workflow for N-Methylparoxetine



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## References

- 1. N-Methylparoxetine | C<sub>20</sub>H<sub>22</sub>FNO<sub>3</sub> | CID 10947895 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. routledge.com [routledge.com]
- 3. N-Methyl Paroxetine HCl | Axios Research [axios-research.com]
- 4. N-Methyl Paroxetine | CAS 110429-36-2 | LGC Standards [lgcstandards.com]
- 5. pharmaffiliates.com [pharmaffiliates.com]
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